

A Comprehensive Technical Guide to Cesium Bromide (CsBr)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Cesium bromide

Cat. No.: B1207299

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a thorough overview of **Cesium Bromide** (CsBr), a versatile inorganic compound with significant applications in research and development. This document details its chemical and physical properties, provides experimental protocols for its synthesis, and explores its use in various scientific applications.

Core Chemical Identifiers and Properties

Cesium bromide is an ionic compound formed from cesium and bromine.^{[1][2]} It is a white or transparent crystalline solid that is readily soluble in water.^{[1][2]}

Table 1: Chemical Identifiers for **Cesium Bromide**

Identifier	Value	Reference
CAS Number	7787-69-1	[1] [2] [3] [4] [5] [6]
PubChem CID	24592	[1] [2] [3]
EC Number	232-130-0	[1] [2] [3]
UNII	06M25EDM3F	[1] [2] [3]
InChI	InChI=1S/BrH.Cs/h1H;/q;+1/p-1	[3] [4] [5]
InChIKey	LYQFWZFBNBDLEO-UHFFFAOYSA-M	[3] [4] [5]
SMILES	<chem>[Br-].[Cs+]</chem>	[3] [5]

Table 2: Physical and Chemical Properties of **Cesium Bromide**

Property	Value	Reference
Molecular Formula	CsBr	[1] [3] [4] [6]
Molar Mass	212.81 g/mol	[3] [5] [6]
Appearance	White crystalline solid	[1] [2] [4]
Density	4.44 g/mL at 25 °C	[1] [5]
Melting Point	636 °C	[1] [2] [5]
Boiling Point	1300 °C	[1] [2]
Crystal Structure	Cesium chloride structure (CsCl), cP2	[1]

Quantitative Data

Solubility

Cesium bromide is highly soluble in water and has limited solubility in some organic solvents. Its hygroscopic nature requires storage in dry conditions.[\[4\]](#)

Table 3: Solubility of **Cesium Bromide** in Various Solvents

Solvent	Temperature (°C)	Solubility (g/100 g of solvent)	Reference
Water	0	81.9	[7]
Water	18	107.6	[7]
Water	25	123.3	[7]
Water	40	155.2	[7]
Water	60	195	[7]
Water	80	214	[7]
Methanol	18	2.17	[7]
Methanol	25	2.25	[7]
Ethanol	25	Soluble	[7]
Acetone	18	0.00403	[7]
Acetone	37	0.00406	[7]
Formic Acid	18	69.6	[7]
Formic Acid	25	71.7	[7]
Acetonitrile	18	0.1	[7]
Acetonitrile	25	0.14	[7]
Liquid Ammonia	0	4.38	[7]
Liquid Bromine	25	23.9	[7]

Refractive Index

The refractive index of **Cesium bromide** varies with the wavelength of light. It is transparent over a wide spectral range, from the ultraviolet to the infrared.

Table 4: Refractive Index of **Cesium Bromide** at 24°C

Wavelength (μm)	Refractive Index	Reference
0.3650	1.7514	[8]
0.4047	1.73360	[8]
0.4358	1.72351	[8]
0.4861	1.71169	[8]
0.5461	1.70208	[8]
0.5876	1.69725	[8]
1.0	1.67793	[9]
5.0	1.66737	[9]
10.0	1.66251	[9]
20.0	1.64348	[9]
30.0	1.60947	[9]

Experimental Protocols

Synthesis of High-Purity Cesium Bromide

This protocol is adapted from a patented method for preparing top-grade pure **Cesium bromide**.^[10] It involves the neutralization reaction between cesium carbonate and hydrobromic acid.

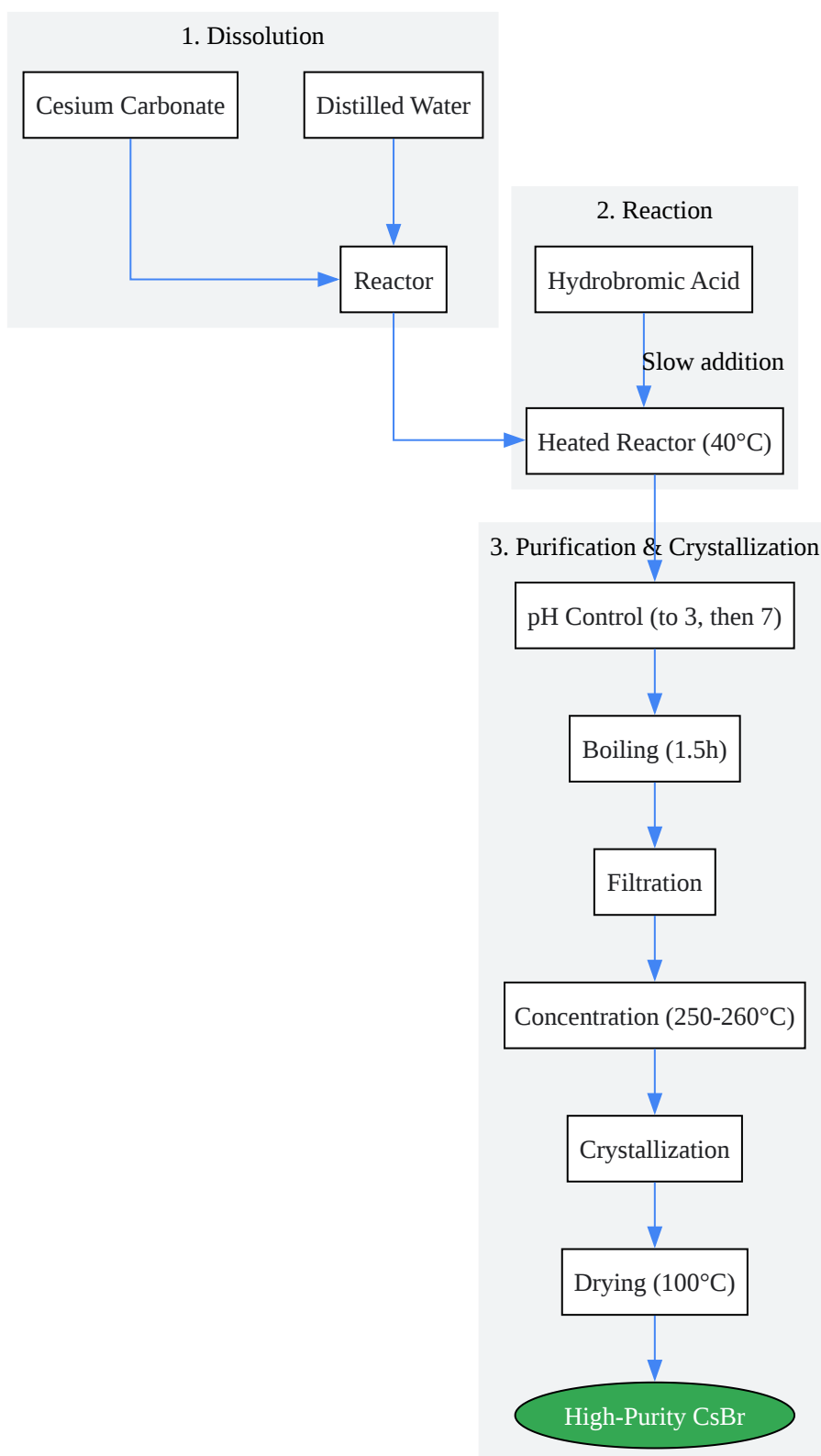
Materials:

- Cesium carbonate (Cs_2CO_3)
- Distilled water
- Hydrobromic acid (HBr)
- Cesium hydroxide (CsOH)
- Reactor vessel with heating and stirring capabilities

- pH meter
- Filtration apparatus
- Evaporation and crystallization equipment
- Drying oven

Methodology:

- Dissolution: Dissolve cesium carbonate in distilled water and place the solution into the reactor. The suggested weight ratio is 1 part cesium carbonate to 1.6 parts distilled water.[\[10\]](#)
- Reaction: Heat the solution to 40°C while stirring continuously. Slowly add hydrobromic acid to the reactor. This will generate a significant amount of carbon dioxide gas. Monitor the pH of the solution.
- pH Adjustment (Step 1): Stop the addition of hydrobromic acid when the pH of the solution reaches 3.[\[10\]](#)
- Boiling: Boil the solution for 1.5 hours, ensuring the pH is maintained at 3.[\[10\]](#)
- Neutralization: While the solution is hot (at 85°C), add cesium hydroxide to adjust the pH to 7.[\[10\]](#)
- Filtration: Filter the hot solution to remove any impurities.
- Concentration: Heat the filtrate to 250-260°C to concentrate the solution. The relative density should be controlled to 18-20 °Bé.[\[10\]](#)
- Crystallization: Cool the concentrated solution to induce crystallization of **Cesium bromide**.
- Drying: Separate the crystals and dry them at 100°C to obtain high-purity **Cesium bromide**.[\[10\]](#)



[Click to download full resolution via product page](#)

Synthesis workflow for high-purity **Cesium bromide**.

Applications and Experimental Principles

Optics and Spectroscopy

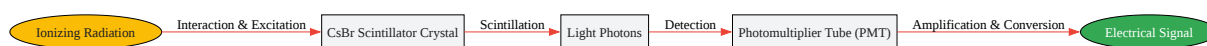
Cesium bromide's excellent transparency in the infrared region makes it a valuable material for optical components.[11] It is frequently used as a beamsplitter in wide-band spectrophotometers and for manufacturing optical crystals for lasers and other optoelectronic devices.[2][11][12] The growth of large, high-quality CsBr crystals is typically achieved using techniques like the sealed ampoule Stockbarger method.[12]

Scintillation Counters for Radiation Detection

Cesium bromide crystals are utilized in scintillation counters for the detection of ionizing radiation.[13]

Principle of Operation:

- **Excitation:** When ionizing radiation (e.g., gamma rays) passes through a CsBr crystal, it interacts with the crystal lattice, exciting electrons to higher energy states.[14][15][16]
- **Scintillation:** As the excited electrons return to their ground state, they release the absorbed energy in the form of low-energy photons, or flashes of light (scintillation).[14][15][16] The intensity of the light produced is proportional to the energy of the incident radiation.[15]
- **Photodetection:** The emitted photons are detected by a photosensitive device, typically a photomultiplier tube (PMT).[14] The photocathode of the PMT converts the light into photoelectrons.
- **Signal Amplification:** The photoelectrons are then multiplied within the PMT through a series of dynodes, generating a measurable electrical pulse.[14]
- **Analysis:** The electrical pulse is processed by electronic circuitry to provide information about the intensity and energy of the initial radiation.[14]



[Click to download full resolution via product page](#)

Working principle of a **Cesium bromide** scintillation counter.

Precursor in Perovskite Synthesis

Cesium bromide is a key precursor in the synthesis of all-inorganic cesium lead bromide (CsPbBr_3) perovskites, which are materials of great interest for applications in solar cells, LEDs, and other optoelectronic devices.[\[13\]](#)

Experimental Example: Ultrasonic Bath Synthesis of CsPbBr_3 Nanoparticles[\[17\]](#) This method offers a polar-solvent-free approach at room temperature.

Materials:

- **Cesium bromide** (CsBr)
- Lead(II) bromide (PbBr_2)
- Oleic acid (OA)
- Oleylamine (OAm)
- Toluene
- Ultrasonic water bath

Methodology:

- In a glass beaker, combine 0.1 mmol of CsBr and 0.1 mmol of PbBr_2 with 5 ml of toluene.[\[17\]](#)
- Add 0.1 ml of oleic acid and 0.2 ml of oleylamine to the mixture.[\[17\]](#)
- Immerse the beaker in an ultrasonic water bath and sonicate the solution. The duration of sonication can be varied (e.g., 2 to 12 hours) to control the phase and properties of the resulting nanoparticles.[\[17\]](#) The temperature during sonication typically ranges between 40 and 45 °C.[\[17\]](#)

Safety and Handling

Cesium bromide is classified as harmful if swallowed and causes skin and serious eye irritation.[6][18] It may also cause respiratory irritation.[6][18]

Precautionary Measures:

- Handling: Handle in a well-ventilated area. Wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat. Avoid creating dust.[5][18]
- Storage: Store in a tightly closed container in a cool, dry place.[5][18] **Cesium bromide** is hygroscopic.[4]
- First Aid:
 - Ingestion: If swallowed, rinse mouth and seek medical attention.[4][18]
 - Inhalation: Move to fresh air. If breathing is difficult, seek medical attention.[4][18]
 - Skin Contact: Wash off with plenty of soap and water.[4][18]
 - Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek medical attention.[4][18]

This guide provides a foundational understanding of **Cesium bromide** for research and development purposes. For specific applications, further optimization of protocols and adherence to all relevant safety guidelines are essential.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. oxfordlabfinechem.com [oxfordlabfinechem.com]
- 2. Caesium bromide - Wikipedia [en.wikipedia.org]

- 3. Cryogenic temperature IR refractive indices of cesium bromide and cesium iodide [opg.optica.org]
- 4. sigmaaldrich.com [sigmaaldrich.com]
- 5. fishersci.com [fishersci.com]
- 6. cdhfinechemical.com [cdhfinechemical.com]
- 7. cesium bromide [chemister.ru]
- 8. Refractive Indices of Cesium Bromide [opg.optica.org]
- 9. scribd.com [scribd.com]
- 10. CN104108731A - Preparation method of top-grade pure cesium bromide - Google Patents [patents.google.com]
- 11. Page loading... [guidechem.com]
- 12. crystran.com [crystran.com]
- 13. 溴化铯 99.999% trace metals basis | Sigma-Aldrich [sigmaaldrich.com]
- 14. Scintillation counter - Wikipedia [en.wikipedia.org]
- 15. moravek.com [moravek.com]
- 16. testbook.com [testbook.com]
- 17. Synthesis of cesium lead bromide nanoparticles by the ultrasonic bath method: A polar-solvent-free approach at room temperature - Dalton Transactions (RSC Publishing) DOI:10.1039/D2DT03689D [pubs.rsc.org]
- 18. chemicalbook.com [chemicalbook.com]
- To cite this document: BenchChem. [A Comprehensive Technical Guide to Cesium Bromide (CsBr)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1207299#cesium-bromide-cas-number-and-chemical-identifiers]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com